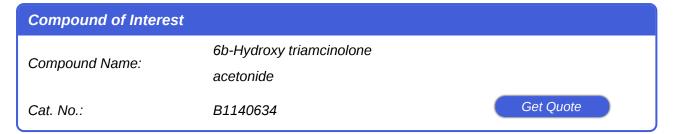




6b-Hydroxy Triamcinolone Acetonide: A Comprehensive Technical Guide

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CAS Number: 3869-32-7

This technical guide provides an in-depth overview of **6b-Hydroxy triamcinolone acetonide**, a major metabolite of the synthetic corticosteroid, triamcinolone acetonide. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its biochemical properties, analytical methodologies, and metabolic pathways.

Core Compound Data

6b-Hydroxy triamcinolone acetonide is chemically known as (6b,11b,16a)-9-Fluoro-6,11,21-trihydroxy-16,17-[(1-methylethylidene)bis(oxy)]-pregna-1,4-diene-3,20-dione.[1] It is a product of the metabolism of triamcinolone acetonide.[1]

Property	Value	Reference
CAS Number	3869-32-7	[1]
Molecular Formula	C24H31FO7	[1]
Molecular Weight	450.50 g/mol	[1]

Metabolic Pathway

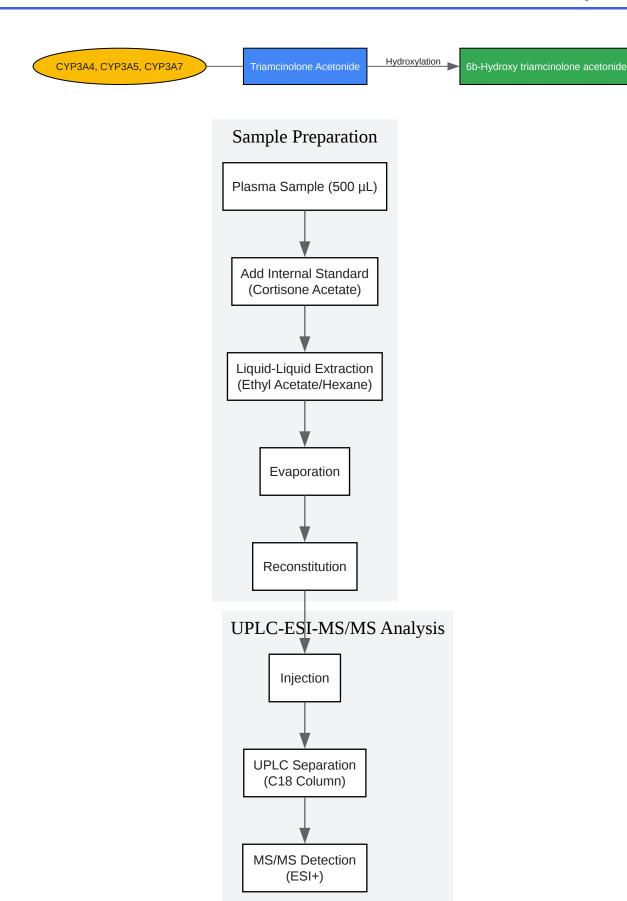






The biotransformation of triamcinolone acetonide to **6b-Hydroxy triamcinolone acetonide** is primarily mediated by the cytochrome P450 (CYP) enzyme system, specifically isoforms CYP3A4, CYP3A5, and CYP3A7.[2][3] This metabolic process is a key determinant of the pharmacokinetic profile of triamcinolone acetonide.







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